

In-Depth Technical Guide: 2-m-Tolyimidazole Safety & Hazards

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Compound of Interest

Compound Name: 2-(3-Methylphenyl)-1H-imidazole
CAS No.: 21202-37-9
Cat. No.: B3115819

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Executive Summary & Identity Architecture

2-m-Tolyimidazole is a specialized imidazole derivative utilized primarily as a latent curing agent for epoxy resins and as a pharmacophore in drug discovery (specifically for p38 MAP kinase inhibitors). Its structural integration of a meta-tolyl group at the C2 position of the imidazole ring enhances its lipophilicity compared to simpler imidazoles, altering its bioavailability and handling requirements.

Chemical Identity & Disambiguation

CRITICAL NOTE: This compound is frequently confused with other imidazole derivatives due to naming similarities. Ensure you are working with the correct CAS registry number before proceeding.

Parameter	Specification
Chemical Name	2-(3-Methylphenyl)-1H-imidazole
Common Synonyms	2-m-Tolylimidazole; 2-(m-Tolyl)imidazole
CAS Registry Number	21202-37-9
Molecular Formula	C ₁₀ H ₁₀ N ₂
Molecular Weight	158.20 g/mol
SMILES	<chem>CC1=CC(=CC=C1)C2=NC=CN2</chem>
Disambiguation Alert	Do NOT confuse with: [1][2][3]• 2-Methylimidazole (CAS 693-98-1): A different, more common curing agent with higher carcinogenicity concerns. • 5-Mercapto-1-methyltetrazole (CAS 13183-79-4): Often erroneously indexed in some databases under similar trade queries.

Hazard Identification & Toxicology Profile

The hazard profile of 2-m-tolylimidazole is derived from its alkalinity and ability to intercalate with biological membranes. While specific toxicological data for this isomer is less abundant than for 2-methylimidazole, structure-activity relationship (SAR) analysis with 2-phenylimidazole (CAS 670-96-2) dictates the following GHS classifications.

GHS Classification (Regulation (EC) No 1272/2008)[4][5][6]

Hazard Class	Category	Hazard Statement	Code
Skin Corrosion/Irritation	Category 2	Causes skin irritation.	H315
Serious Eye Damage/Irritation	Category 2A	Causes serious eye irritation.	H319
STOT - Single Exposure	Category 3	May cause respiratory irritation.	H335
Acute Toxicity (Oral)	Category 4*	Harmful if swallowed. [4][5]	H302

*Note: Acute toxicity classification is extrapolated from the 2-phenylimidazole analog. Treat ingestion as a significant risk.

Mechanism of Toxicity

- **Tissue Damage:** As a nitrogenous base, the imidazole ring can deprotonate water on moist mucous membranes, generating hydroxide ions () that cause local alkali burns and irritation.
- **Sensitization Potential:** Imidazoles can act as haptens, binding to skin proteins to form immunogenic complexes, leading to allergic contact dermatitis upon repeated exposure.

Risk Management & Safety Protocols

Effective risk mitigation requires a "Defense in Depth" strategy, layering engineering controls with personal protective equipment (PPE).

Engineering Controls

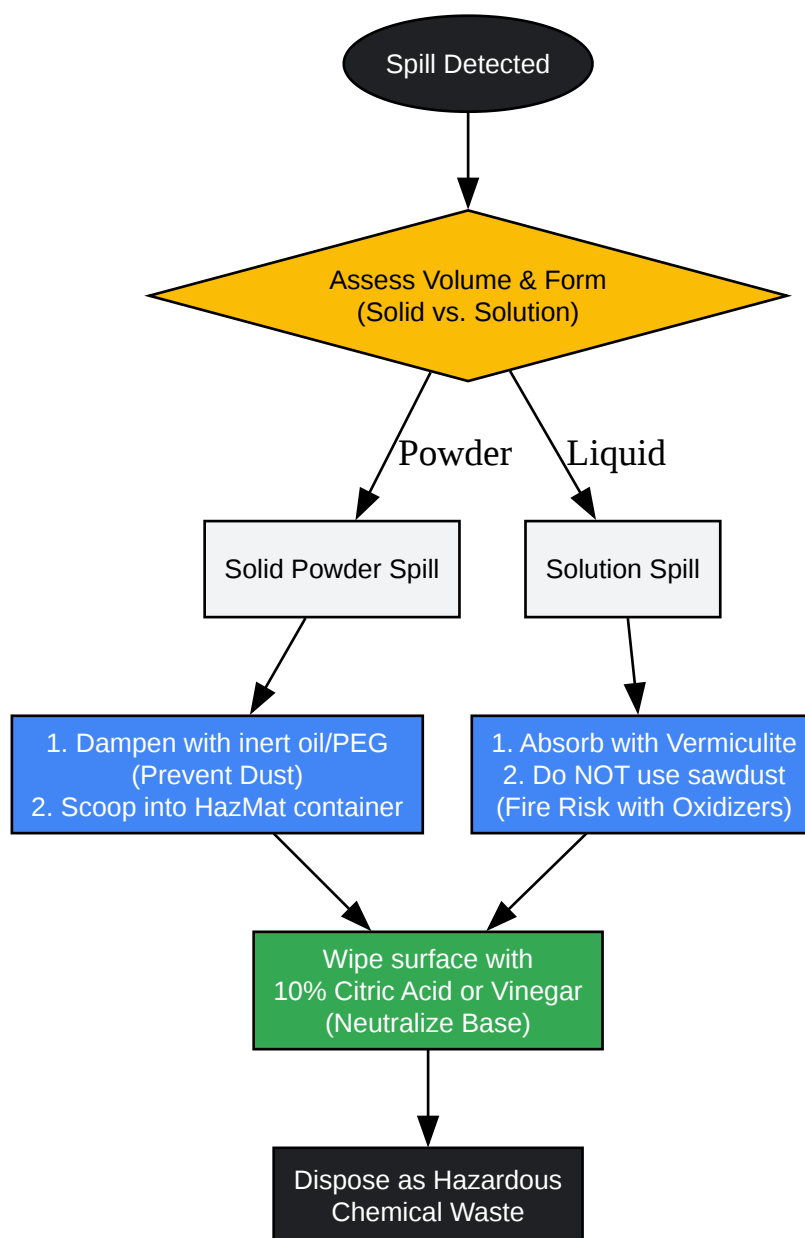
- **Primary Barrier:** All weighing and solubilization must be performed within a Class II Biosafety Cabinet or a certified Chemical Fume Hood operating at a face velocity of 80–100 fpm.
- **Secondary Barrier:** Use disposable bench liners (absorbent top, impermeable bottom) to capture micro-spills during transfer.

Personal Protective Equipment (PPE) Matrix

Body Area	Recommended Equipment	Rationale
Respiratory	N95 (US) or P2 (EU) Respirator	Prevents inhalation of fine crystalline dust, which is the primary vector for respiratory irritation (H335).
Hands	Nitrile Gloves (Double-gloving recommended)	Thickness: >0.11 mm. Breakthrough: >480 min. Latex is permeable to some organic bases and should be avoided.
Eyes	Chemical Safety Goggles	Side shields are insufficient due to the risk of airborne dust entering the tear duct.
Body	Tyvek® Lab Coat or Apron	Prevents dust accumulation on street clothes, reducing "take-home" exposure risks.

Visualized Decision Logic: Spill Response

The following diagram outlines the decision-making process for handling a 2-m-tolyimidazole spill, prioritizing containment and neutralization.



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Figure 1: Decision logic for responding to 2-m-tolylimidazole spills. Note the specific instruction to neutralize the basic residue with a weak acid.

Experimental Handling Protocol

This protocol ensures self-validating safety when preparing a stock solution (e.g., for kinase inhibition assays or epoxy curing studies).

Preparation of 100 mM Stock Solution (DMSO)

Objective: Safely solubilize 2-m-tolylimidazole without generating airborne dust.

- Pre-Calculation:
 - Target Concentration: 100 mM
 - Target Volume: 10 mL
 - Mass Required:
.
- Environment Setup:
 - Place a tared amber glass vial inside the fume hood.
 - Static Control: Use an anti-static gun or wipe on the spatula and vial. Imidazoles are prone to static charge, which can cause "jumping" of powder.
- Weighing Procedure:
 - Gently transfer ~158 mg of substance.
 - Self-Validation: If powder adheres to the spatula, stop. De-ionize the equipment again. Do not blow on the powder.
- Solubilization:
 - Add 10 mL of anhydrous DMSO (Dimethyl Sulfoxide).
 - Vortex for 30 seconds.
 - Observation: The solution should be clear and colorless to pale yellow. Turbidity indicates incomplete dissolution or impurities.
- Storage:

- Store at -20°C.
- Stability Check: Imidazoles can oxidize.[5] If the solution turns dark brown over time, discard.

Emergency Response Architecture

First Aid Protocols

- Eye Contact (Critical): Immediately flush with saline or water for 15 minutes. Hold eyelids apart. The alkalinity can cause corneal saponification; rapid dilution is vital.
- Skin Contact: Wash with soap and water.[6][7] Do not use ethanol, as it may enhance transdermal absorption of the compound.
- Inhalation: Move to fresh air. If wheezing occurs (bronchospasm), medical attention is required.

Firefighting Measures

- Flash Point: >110°C (Estimated).
- Hazardous Combustion Products: Emits toxic fumes of Nitrogen Oxides (NO_x) and Carbon Monoxide (CO).
- Extinguishing Media: Water spray, dry chemical, or CO₂. [7] Avoid high-pressure water jets that might disperse the dust.

Storage & Stability Framework

- Temperature: Store at 2–8°C (Refrigerated) for long-term stability.
- Atmosphere: Hygroscopic. Store under inert gas (Nitrogen or Argon) if possible. Moisture absorption can degrade the catalytic activity in epoxy systems.
- Incompatibilities:
 - Strong Acids: Violent exothermic reaction.

- Acid Anhydrides: Rapid reaction (used in curing, but hazardous in uncontrolled storage).
- Strong Oxidizers: Risk of fire.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)

References

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